

A Technical Guide to the Physical Properties of Cuprous Cyanide for Researchers

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Compound of Interest

Compound Name: *Cupric cyanide*

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This technical guide provides an in-depth overview of the fundamental physical properties of cuprous cyanide (CuCN), specifically its molar mass and density. This document is intended for researchers, scientists, and drug development professionals who utilize or are investigating the applications of this compound in their work. The guide details established values for these properties and outlines comprehensive experimental protocols for their verification.

Core Physical Properties of Cuprous Cyanide

Cuprous cyanide is an inorganic compound with the chemical formula CuCN.^[1] It is recognized for its utility as a catalyst and reagent in organic synthesis, including in the preparation of nitriles.^{[1][2]} An accurate understanding of its physical characteristics is paramount for its effective application in research and development.

The key physical properties are summarized in the table below:

Property	Value	Units	Source(s)
Molar Mass	89.56	g/mol	[1] [3] [4] [5] [6] [7] [8]
Density	2.92	g/cm ³	[1] [3] [4] [5] [8] [9]

Experimental Determination Protocols

For laboratories requiring independent verification of the physical properties of their cuprous cyanide samples, the following detailed experimental protocols are provided. These methods are standard in materials characterization and offer high precision and reliability.

Determination of Molar Mass via Mass Spectrometry

Mass spectrometry is a powerful analytical technique for determining the molecular weight of a compound with high precision.[\[10\]](#)[\[11\]](#)

Methodology:

- Sample Preparation: A small, pure sample of cuprous cyanide is required. Due to its insolubility in many common solvents, a direct insertion probe or a specialized ionization technique may be necessary.
- Ionization: The sample is introduced into the mass spectrometer and ionized. Electron Impact (EI) is a common "hard" ionization technique where a high-energy electron beam bombards the sample, leading to the formation of a molecular ion and characteristic fragment ions.[\[11\]](#)
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge (m/z) ratio by a mass analyzer.
- Detection: A detector measures the abundance of ions at each m/z ratio.
- Data Analysis: The resulting mass spectrum will show a peak corresponding to the molecular ion $(\text{CuCN})^+$. The m/z value of this peak provides the molar mass of the compound. The isotopic distribution of copper should also be observable.

Determination of Density via Gas Pycnometry

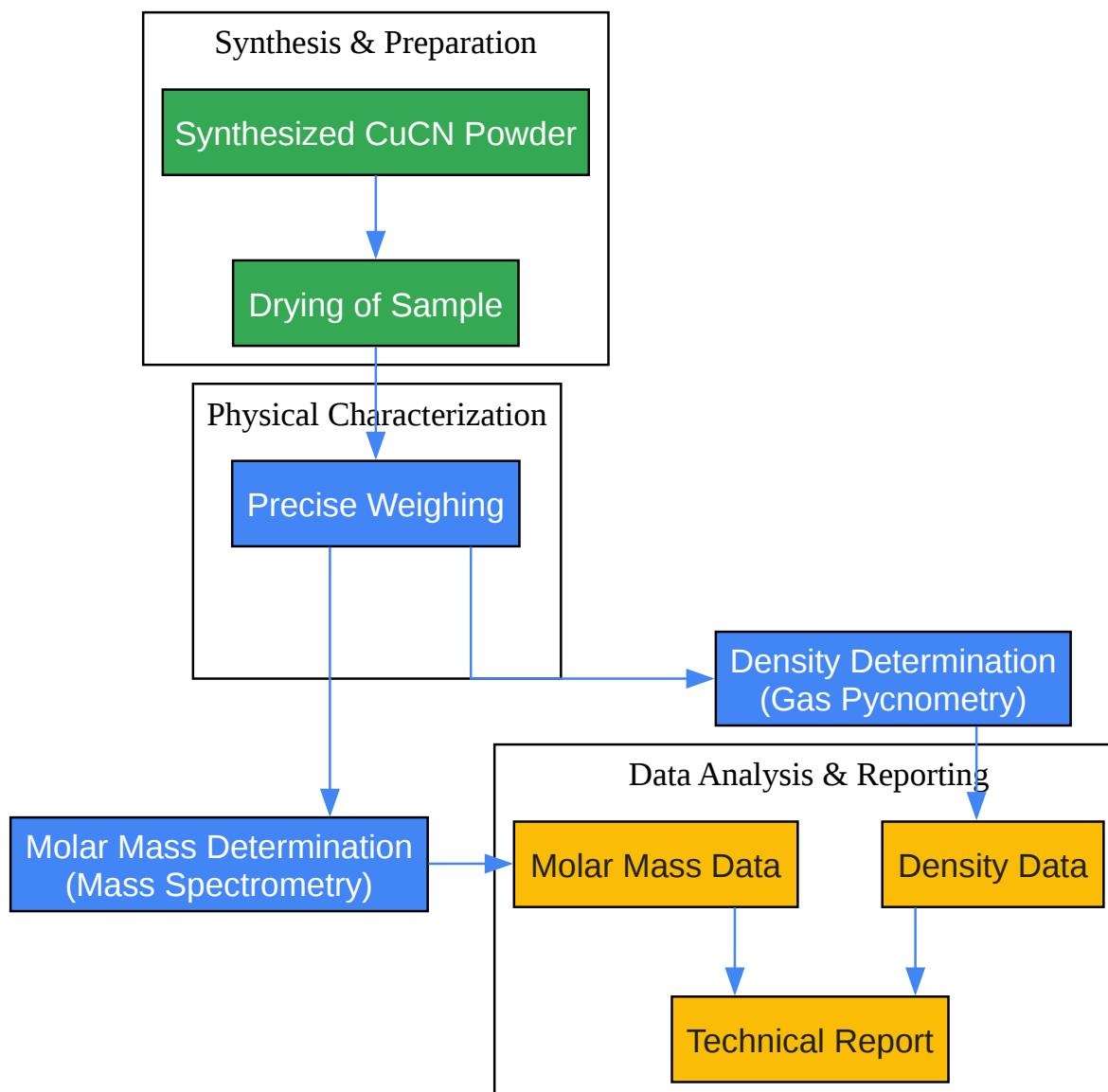
Gas pycnometry is a non-destructive technique used to determine the true density of a solid powder by measuring the volume of gas it displaces.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Helium is typically used as the displacement gas due to its small atomic size and inert nature.[\[3\]](#)[\[4\]](#)

Methodology:

- Sample Preparation: A precisely weighed sample of dry cuprous cyanide powder is placed into the sample chamber of the gas pycnometer.
- System Purging: The system is purged with helium gas to remove any air and moisture from the sample and the chamber.
- Volume Measurement: The analysis involves pressurizing the sample chamber with helium to a specific pressure. The gas is then expanded into a second, calibrated reference chamber.
- Pressure Equilibration: The pressure between the two chambers is allowed to equilibrate.
- Calculation: Based on Boyle's Law, the volume of the solid sample is calculated from the initial and final pressures and the known volumes of the chambers.[\[1\]](#) The density is then calculated using the formula: Density = Mass / Volume

Logical Workflow for Physical Characterization

The following diagram illustrates a typical workflow for the physical characterization of a newly synthesized batch of cuprous cyanide powder.



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Caption: Workflow for the physical characterization of cuprous cyanide.

Applications in Drug Development and Research

While highly toxic, copper compounds are being investigated for various biomedical applications.^[12] Cuprous cyanide serves as a crucial reagent in the synthesis of more complex organic molecules, particularly in the formation of carbon-nitrogen bonds, which are fundamental in many pharmaceutical compounds.^[2] Its role as a catalyst in reactions like the

Sonogashira and Ullmann couplings is also significant in the synthesis of potential drug candidates.^[13] Furthermore, metal-organic frameworks (MOFs) incorporating copper cyanide have been studied for their potential catalytic and even antitumor activities.^[14] The precise characterization of cuprous cyanide's physical properties is essential for ensuring the reproducibility and success of these synthetic applications.

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